

PY-60: Accelerating Wound Healing Through YAP Activation

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Compound of Interest

Compound Name: YAP activator PY-60

Cat. No.: B8195906

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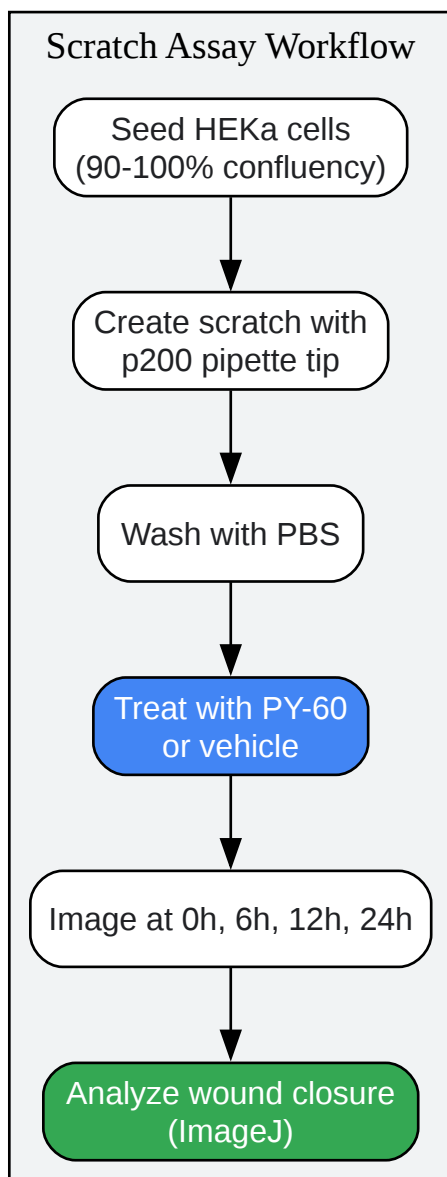
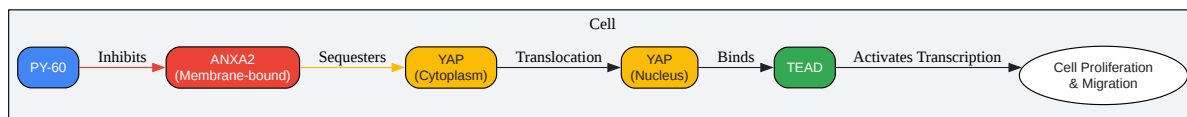
Application Note and Protocols for Researchers

Introduction

PY-60 is a small molecule activator of the Yes-associated protein (YAP), a key transcriptional coactivator involved in cell proliferation and tissue regeneration.^[1] By targeting and inhibiting Annexin A2 (ANXA2), PY-60 promotes the nuclear translocation of YAP, leading to the activation of a pro-proliferative transcriptional program in keratinocytes and dermal fibroblasts.^{[1][2]} This activity makes PY-60 a promising therapeutic agent for accelerating the repair of cutaneous wounds.^[1] This document provides detailed application notes and protocols for utilizing PY-60 in in vitro wound healing assays.

Mechanism of Action

PY-60's mechanism of action centers on the modulation of the Hippo signaling pathway. Under normal conditions, ANXA2, a scaffolding protein, sequesters YAP at the plasma membrane, leading to its phosphorylation and subsequent inactivation.^{[1][2]} PY-60 directly binds to ANXA2, disrupting this interaction and preventing YAP's sequestration.^{[1][2]} This allows YAP to translocate to the nucleus, where it complexes with TEAD transcription factors to initiate the expression of genes that drive cell proliferation and migration, essential processes in wound healing.^[1]



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References

- 1. Pharmacological YAP activation promotes regenerative repair of cutaneous wounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 2.3. Scratch Wound Healing Assay [bio-protocol.org]
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